

Application Notes and Protocols for (2-methyl-2-phenylpropyl) acetate

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Compound of Interest

Compound Name: (2-methyl-2-phenylpropyl) acetate

Cat. No.: B098411

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the handling, storage, and use of **(2-methyl-2-phenylpropyl) acetate** (CAS No. 18755-52-7). The information is intended to guide laboratory personnel in the safe and effective use of this compound in research and development settings.

Chemical and Physical Properties

(2-methyl-2-phenylpropyl) acetate is a colorless to pale yellow liquid with a floral and fruity fragrance.^[1] It is primarily utilized as a fragrance and flavoring agent and serves as a key intermediate in the synthesis of pharmaceuticals, notably Fexofenadine HCl.^[2]

Table 1: Physical and Chemical Properties of **(2-methyl-2-phenylpropyl) acetate**

Property	Value	Reference
Molecular Formula	$C_{12}H_{16}O_2$	[3]
Molecular Weight	192.26 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[1]
Odor	Floral and fruity	[1]
Density	Approximately 0.998 g/cm ³	[4]
Boiling Point	256.8 °C at 760 mmHg	[4]
Flash Point	100.8 °C	[4]
Solubility	Insoluble in water; Soluble in organic solvents such as alcohols.	[1]
Purity	Typically ≥98%	[5]
Storage Temperature	2-8°C	[5]

Safety, Handling, and Storage Protocols

While a complete, globally harmonized system (GHS) classification is not readily available, the following handling and storage procedures are based on available safety data and best laboratory practices. Users must consult the specific Safety Data Sheet (SDS) provided by their supplier for comprehensive safety information.

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles.
- Hand Protection: Wear compatible chemical-resistant gloves.
- Skin and Body Protection: Wear a laboratory coat.
- Respiratory Protection: Use in a well-ventilated area. If handling large quantities or if there is a risk of inhalation, use a certified respirator.

Handling Procedures

- Avoid contact with skin and eyes.[[1](#)]
- Avoid inhalation of vapor.[[1](#)]
- Keep away from ignition sources.[[1](#)]
- Use personal protective equipment as specified above.
- Ensure adequate ventilation in the handling area.

Storage Procedures

- Store in a cool, dry, and well-ventilated place.[[6](#)]
- Keep the container tightly closed.
- Store away from direct sunlight.[[1](#)]
- Recommended storage temperature is between 2-8°C.[[5](#)]
- The compound is stable under recommended storage conditions.

First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a physician.
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician.
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Ensure adequate ventilation.

- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Absorb with liquid-binding material (sand, diatomite, acid binders, universal binders, sawdust). Dispose of the contaminated material as waste according to local regulations.

Experimental Protocols

Protocol for Use as a Reagent in Chemical Synthesis

This protocol outlines the general steps for using **(2-methyl-2-phenylpropyl) acetate** as a reactant in a chemical synthesis, such as in the preparation of a derivative for pharmaceutical development.

- Reaction Setup:
 - Set up a clean, dry reaction vessel (e.g., a round-bottom flask) equipped with a magnetic stirrer, a condenser, and an inert gas inlet (e.g., nitrogen or argon).
 - Ensure the reaction is performed in a fume hood.
- Reagent Addition:
 - Charge the reaction vessel with the appropriate solvent and other reactants as dictated by the specific synthetic procedure.
 - Under an inert atmosphere, add **(2-methyl-2-phenylpropyl) acetate** to the reaction mixture using a syringe or a dropping funnel.
- Reaction Monitoring:
 - Monitor the progress of the reaction using a suitable analytical technique, such as Thin Layer Chromatography (TLC), Gas Chromatography (GC), or High-Performance Liquid Chromatography (HPLC).
- Work-up and Purification:

- Once the reaction is complete, quench the reaction mixture as per the specific protocol (e.g., by adding water or a quenching solution).
- Perform an extraction to isolate the product.
- Dry the organic layer over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate).
- Filter off the drying agent.
- Remove the solvent under reduced pressure using a rotary evaporator.
- Purify the crude product using an appropriate technique, such as column chromatography or distillation.

- Characterization:
 - Characterize the final product using analytical methods such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy to confirm its identity and purity.

Protocol for Formulation of a Fragrance Solution

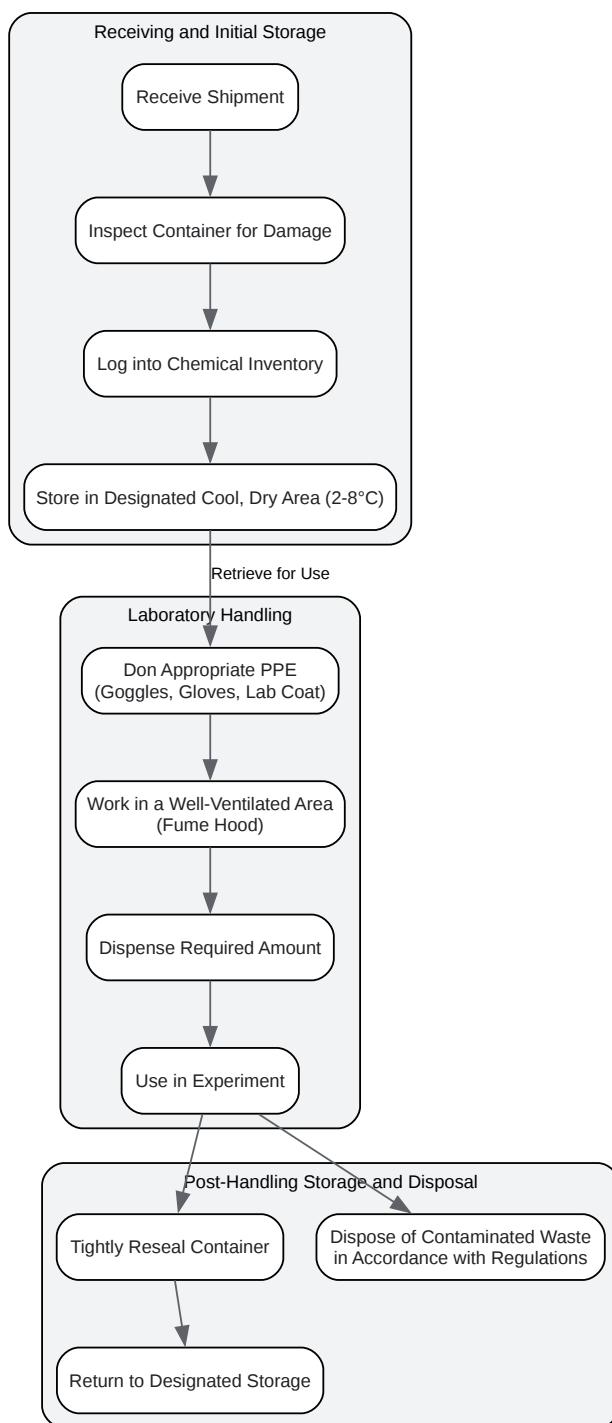
This protocol provides a general method for incorporating **(2-methyl-2-phenylpropyl) acetate** into a simple fragrance solution for research and evaluation purposes.

- Preparation of Stock Solution:
 - In a clean glass vial, prepare a stock solution of **(2-methyl-2-phenylpropyl) acetate** by dissolving a known weight of the compound in a suitable solvent, such as ethanol.
- Blending:
 - In a separate, larger glass container, combine the desired fragrance components (other essential oils, aroma chemicals) according to the formulation.
 - Add the **(2-methyl-2-phenylpropyl) acetate** stock solution dropwise to the fragrance blend while gently swirling to ensure homogeneity.

- Maturation:
 - Seal the container and allow the fragrance blend to mature for a specified period (typically 24-48 hours) in a cool, dark place. This allows the different fragrance notes to meld together.
- Evaluation:
 - Evaluate the final fragrance by dipping a fragrance testing strip into the solution and assessing the olfactory profile over time (top, middle, and base notes).

Workflow Diagram

The following diagram illustrates the standard workflow for the safe handling and storage of **(2-methyl-2-phenylpropyl) acetate** in a laboratory setting.



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Caption: Workflow for Safe Handling and Storage.

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